

Voxtalisib & Pimasertib Combination Dosing Data

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Compound Focus: Voxtalisib

CAS No.: 934493-76-2

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The following table summarizes the critical dosing and safety outcomes from the dose-escalation and expansion study [1]:

Parameter	Result / Value
Voxtalisib Recommended Phase 2 Dose (RP2D)	70 mg once daily (with Pimasertib 60 mg)
Maximum Tolerated Dose (MTD)	Voxtalisib 70 mg + Pimasertib 90 mg once daily
Most Frequent Treatment-Emergent Adverse Events (TEAEs)	Diarrhea (75%), Fatigue (57%), Nausea (50%)
Dose Interruption (at RP2D)	73% of patients
Dose Reduction (at RP2D)	20% of patients
Treatment Discontinuation due to TEAEs (at RP2D)	26% of patients
Preliminary Efficacy (All Patients)	1% Complete Response (CR), 5% Partial Response (PR), 46% Stable Disease (SD)

Experimental Protocol & Study Design

This phase Ib study aimed to determine the MTD and RP2D for the **Voxtalib** and Pimasertib combination in patients with advanced solid tumours [1].

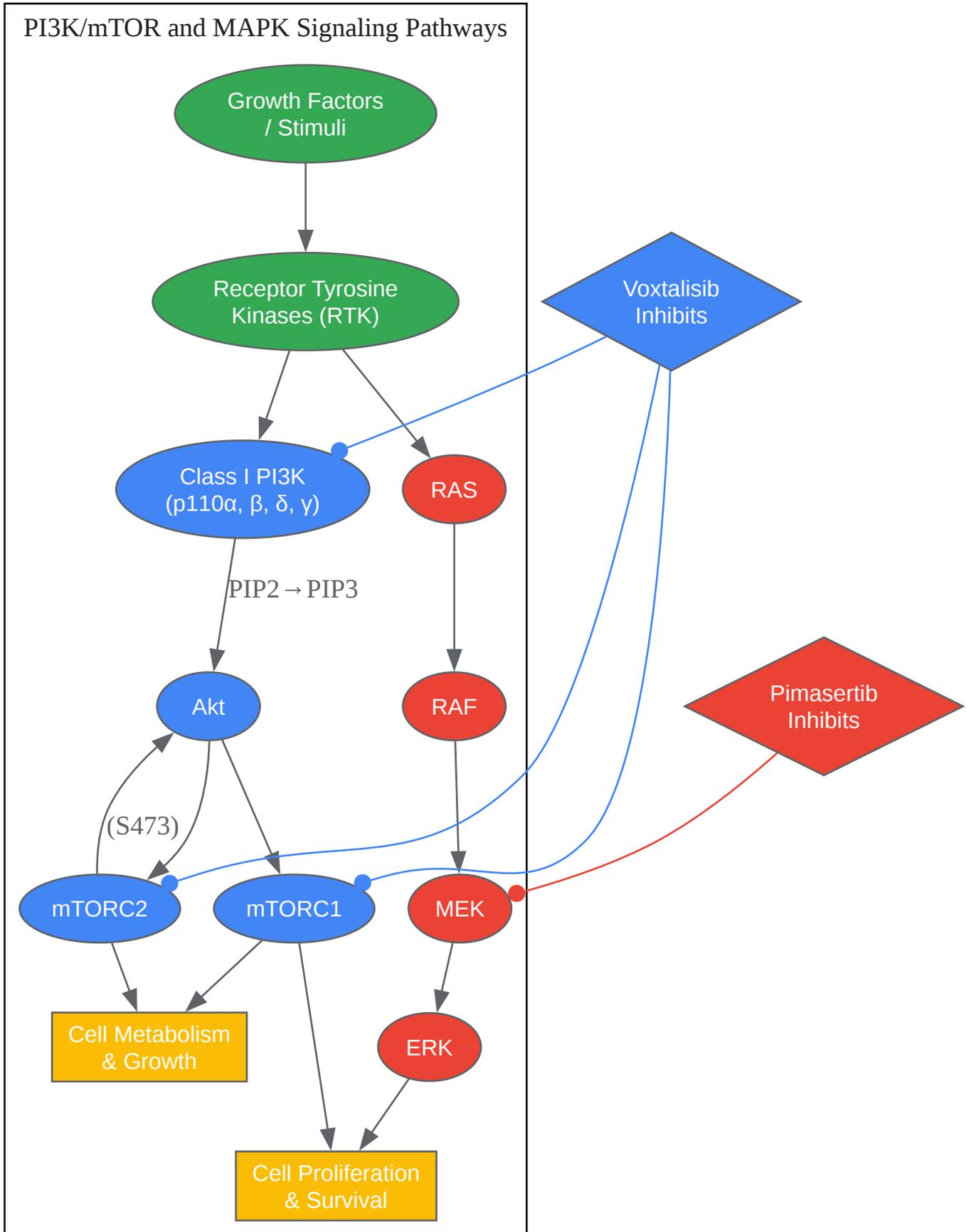
- **Patient Population:** Adults with selected advanced solid tumours (e.g., pancreatic, colorectal, NSCLC, melanoma) and/or tumours with alterations in MAPK or PI3K pathway genes (e.g., *KRAS*, *NRAS*, *BRAF*, *PIK3CA*) [1].
- **Study Design:** The study included a dose-escalation phase using a modified "**3 + 3**" design, followed by a dose-expansion phase in specific tumour cohorts. Treatment cycles were 21 days [1].
- **Dose-Limiting Toxicity (DLT) Assessment:** DLTs were primarily monitored during the first treatment cycle. A DLT was defined as a grade ≥ 3 adverse event considered at least possibly related to the study drug, or any AE that caused a treatment delay of more than two weeks [1].
- **Primary Endpoint:** Incidence of DLTs and determination of MTD/RP2D [1].
- **Secondary Endpoints:** Included tumour response per RECIST v1.1, characterization of overall safety and pharmacokinetics (PK) [1].

Key Considerations & Troubleshooting

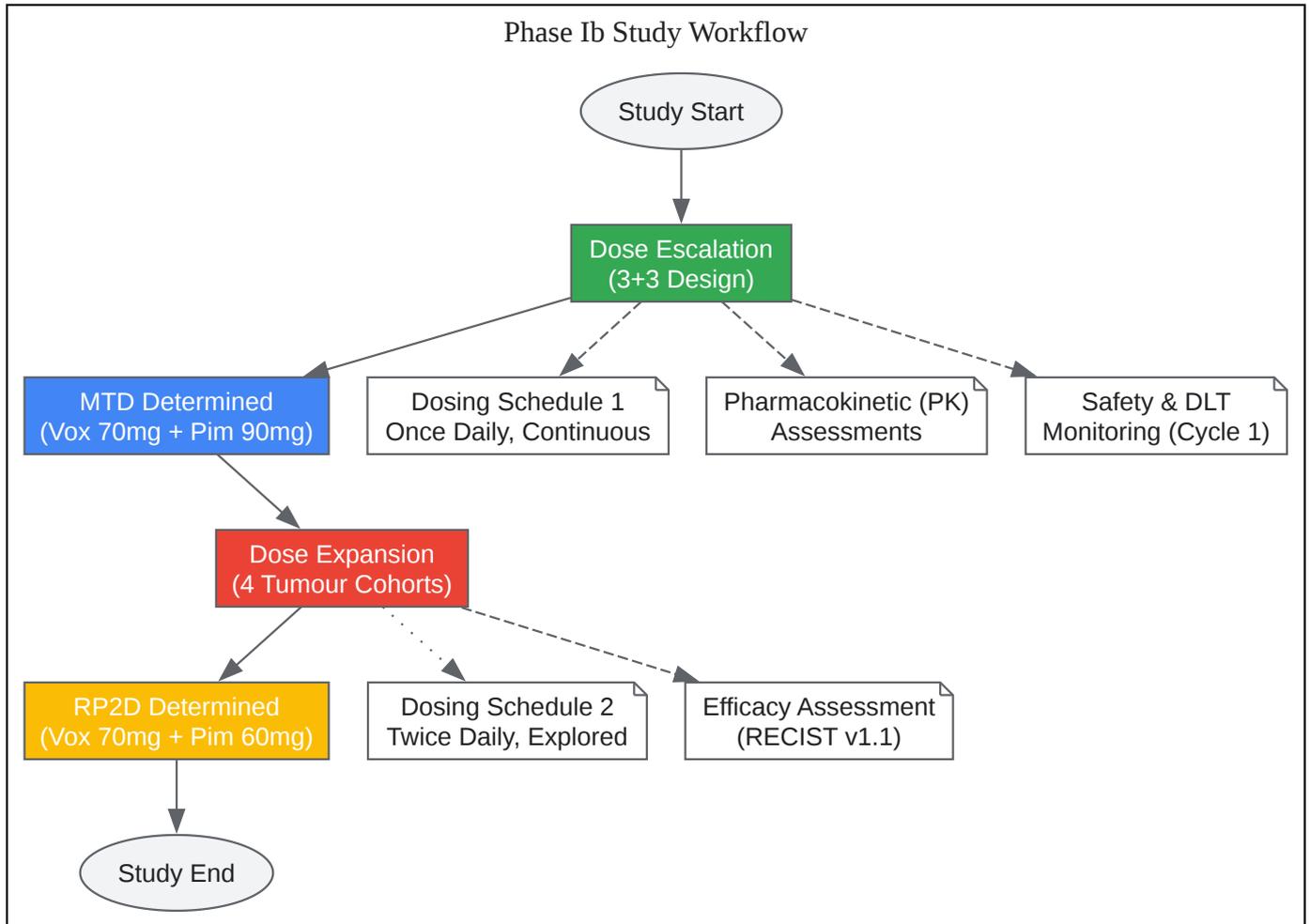
- **Poor Long-Term Tolerability:** The study concluded that the combination showed **poor long-term tolerability**, leading to a high rate of dose modifications. The RP2D was lower than the MTD due to the challenging safety profile [1].
- **Limited Efficacy:** The combination demonstrated **limited anti-tumour activity** in this patient population, despite pre-clinical rationale [1].
- **Alternative Combinations:** **Voxtalib** has also been studied in other combinations. For example, research in triple-negative breast cancer (TNBC) combined **Voxtalib** with a different MEK inhibitor, AS703026 [2].

Signaling Pathway & Experimental Workflow

The diagrams below illustrate the biological rationale and experimental flow of the clinical study. The diagrams adhere to the specified color and style guidelines.



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The evidence for **Voxalisib**'s dosing primarily comes from the 2018 phase Ib combination study with Pimasertib [1]. For the most current information, I recommend checking clinical trial registries like ClinicalTrials.gov for any subsequent studies or published results.

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References

1. A phase Ib dose-escalation and expansion study of the oral ... [nature.com]
2. Voxelisib - an overview [sciencedirect.com]

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